

L-Methioninamide hydrochloride handling and safety precautions

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Compound of Interest

Compound Name: *H-Met-NH₂*

Cat. No.: *B1173912*

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L-Methioninamide Hydrochloride: Technical Support Center

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and use of L-Methioninamide hydrochloride.

Safety & Handling Data

For easy reference, the following table summarizes key quantitative safety and handling information for L-Methioninamide hydrochloride.

Property	Value	Reference
CAS Number	16120-92-6	[1]
Molecular Formula	C ₅ H ₁₂ N ₂ OS·HCl	[1]
Molecular Weight	184.69 g/mol	[1]
Appearance	White to off-white powder/solid	[1]
Melting Point	222 - 226 °C	[1]
Storage Temperature	0 - 8 °C	[1]

Experimental Protocols

Protocol: Preparation of an Aqueous Solution of L-Methioninamide Hydrochloride

This protocol outlines the steps for the safe preparation of a standard aqueous solution of L-Methioninamide hydrochloride.

Materials:

- L-Methioninamide hydrochloride powder
- Deionized or distilled water
- Appropriate volumetric flasks and pipettes
- Magnetic stirrer and stir bar
- Personal Protective Equipment (PPE): safety glasses, lab coat, and gloves

Procedure:

- **Pre-weighing Preparation:** Ensure the analytical balance is clean and calibrated. Place a clean, dry weigh boat on the balance and tare to zero.
- **Weighing the Compound:** Carefully weigh the desired amount of L-Methioninamide hydrochloride powder onto the weigh boat. Record the exact weight.
- **Dissolution:** Transfer the weighed powder into a volumetric flask of the desired final volume.
- **Initial Solvation:** Add a portion (approximately 50-70% of the final volume) of deionized or distilled water to the volumetric flask.
- **Mixing:** Place a magnetic stir bar in the flask and place it on a magnetic stirrer. Stir the solution until the powder is completely dissolved.
- **Final Volume Adjustment:** Once dissolved, carefully add deionized or distilled water to the flask until the bottom of the meniscus aligns with the calibration mark.

- Homogenization: Cap the flask and invert it several times to ensure the solution is homogeneous.
- Labeling and Storage: Label the flask with the compound name, concentration, date of preparation, and your initials. Store the solution at the recommended temperature of 0 - 8 °C. [\[1\]](#)

Troubleshooting Guide

Q1: The L-Methioninamide hydrochloride powder is not dissolving completely in water.

A1:

- Check Water Purity: Ensure you are using high-purity deionized or distilled water, as impurities can affect solubility.
- Increase Mixing Time: Allow for a longer stirring time. Gentle heating may be considered, but be cautious as it could potentially degrade the compound.
- Sonication: If available, use a sonicator bath to aid in dissolution.
- pH Adjustment: The solubility of amino acid derivatives can be pH-dependent. A slight adjustment of the pH may improve solubility. Perform this with care and consider the stability of the compound.

Q2: I observe a color change in the L-Methioninamide hydrochloride solution over time.

A2:

- Oxidation: A color change may indicate oxidation of the compound. It is recommended to prepare fresh solutions for your experiments.
- Storage Conditions: Ensure the solution is stored properly at 0 - 8 °C and protected from light. [\[1\]](#)
- Contamination: The solution may be contaminated. If in doubt, discard the solution and prepare a fresh one using aseptic techniques if necessary.

Q3: What are the appropriate first-aid measures in case of accidental exposure to L-Methioninamide hydrochloride?

A3:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. If contact lenses are worn, remove them if it is easy to do so. Continue rinsing. Seek medical attention.
- Skin Contact: Wash off with soap and plenty of water. Remove contaminated clothing. If skin irritation occurs, seek medical advice.
- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek medical attention.

Frequently Asked Questions (FAQs)

Q: What personal protective equipment (PPE) should I wear when handling L-Methioninamide hydrochloride?

A: It is recommended to wear a standard set of laboratory PPE, including:

- Safety glasses with side shields or goggles.
- A lab coat.
- Chemical-resistant gloves (e.g., nitrile gloves).

Q: How should I store L-Methioninamide hydrochloride?

A: L-Methioninamide hydrochloride should be stored in a tightly sealed container in a refrigerator at 0 - 8 °C.^[1]

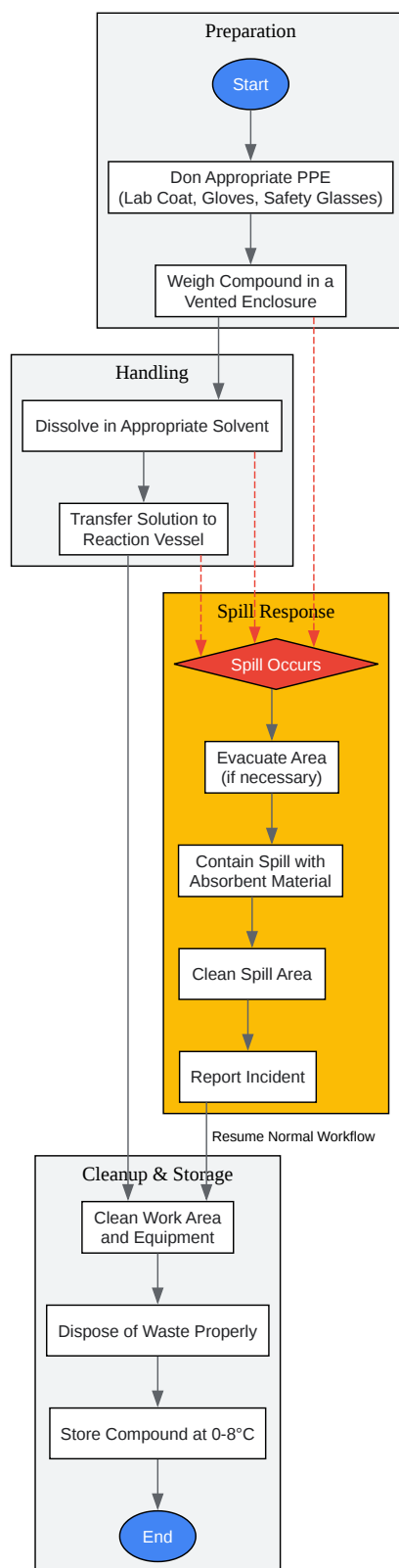
Q: What materials are incompatible with L-Methioninamide hydrochloride?

A: While specific incompatibility data for L-Methioninamide hydrochloride is limited, based on its chemical structure and data for similar compounds like L-Methionine, it is prudent to avoid strong oxidizing agents.

Q: How should I dispose of L-Methioninamide hydrochloride waste?

A: Dispose of waste in accordance with local, state, and federal regulations. Consult your institution's environmental health and safety office for specific guidance.

Visual Workflow for Safe Handling



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Caption: Workflow for the safe handling of L-Methioninamide hydrochloride.

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References

- 1. chemimpex.com [chemimpex.com]
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